

# aqueous solubility of sodium 4methylbenzenesulfonate at different temperatures

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Compound of Interest

Compound Name: Sodium 4-methylbenzenesulfonate

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# Aqueous Solubility of Sodium 4-Methylbenzenesulfonate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of **sodium 4-methylbenzenesulfonate** (also known as sodium p-toluenesulfonate), a compound of significant interest in various chemical and pharmaceutical applications. Understanding its solubility profile is critical for process development, formulation design, and ensuring optimal performance in its intended applications.

### **Core Data: Solubility Profile**

The aqueous solubility of **sodium 4-methylbenzenesulfonate** is highly dependent on temperature. As a general trend, its solubility increases significantly with a rise in temperature. This characteristic is crucial for processes such as crystallization and formulation at different thermal conditions.

A summary of available quantitative data is presented below:



Temperature (°C)	Temperature (K)	Solubility ( g/100 mL)
20	293.15	67[1]
80	353.15	260[1]

Further research has investigated the solubility of **sodium 4-methylbenzenesulfonate** in aqueous solutions over a broader temperature range, from 5.3°C (278.45 K) to 69.8°C (342.95 K)[2][3]. While this data was generated in the context of aqueous sulfuric acid solutions, the study provides a baseline for its solubility in pure water, indicating a consistent increase with temperature[2][3]. For detailed solubility values across this range, readers are encouraged to consult the supplementary materials of the cited study.

### **Experimental Protocols for Solubility Determination**

The determination of aqueous solubility is a fundamental experimental procedure. Several robust methods can be employed to obtain accurate solubility data for **sodium 4-methylbenzenesulfonate**. The following outlines a generalized protocol based on the gravimetric method, a common and reliable technique.

### **Gravimetric Method**

This method involves the preparation of a saturated solution at a specific temperature, followed by the quantitative analysis of the dissolved solute.

Materials and Equipment:

- Sodium 4-methylbenzenesulfonate (high purity)
- Deionized or distilled water
- Temperature-controlled water bath or incubator
- Analytical balance
- Volumetric flasks
- Beakers and magnetic stir bars



- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or less)
- Drying oven

#### Procedure:

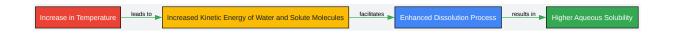
- Preparation of Saturated Solution:
  - Add an excess amount of sodium 4-methylbenzenesulfonate to a known volume of deionized water in a sealed container (e.g., a beaker covered with parafilm or a screw-cap flask). The presence of undissolved solid is essential to ensure saturation.
  - Place the container in a temperature-controlled water bath set to the desired temperature.
  - Stir the mixture vigorously using a magnetic stirrer for a sufficient period to reach equilibrium. This can range from several hours to 24 hours, depending on the substance and temperature.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the solution to stand undisturbed for a short period to let the excess solid settle.
  - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid)
     using a pre-heated or temperature-equilibrated pipette to avoid premature crystallization.
  - Immediately filter the withdrawn sample using a syringe filter to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
  - Transfer the filtered, saturated solution to a pre-weighed, dry evaporating dish or beaker.
  - Record the exact volume or mass of the saturated solution transferred.
  - Carefully evaporate the solvent (water) in a drying oven at a temperature below the decomposition point of **sodium 4-methylbenzenesulfonate** (e.g., 100-110°C) until a constant weight of the dry solid is achieved.



- Cool the dish in a desiccator to prevent moisture absorption and then weigh it on an analytical balance.
- Calculation of Solubility:
  - The mass of the dissolved sodium 4-methylbenzenesulfonate is the final weight of the dish minus the initial tare weight.
  - The solubility can then be expressed in various units, such as grams per 100 mL of solvent or grams per 100 g of solvent.

## Visualization of Key Relationships Temperature-Solubility Relationship

The fundamental relationship between temperature and the aqueous solubility of **sodium 4-methylbenzenesulfonate** can be visualized as a direct correlation. As thermal energy is introduced into the system, the dissolution process is favored, leading to a higher concentration of the solute in the solvent at saturation.



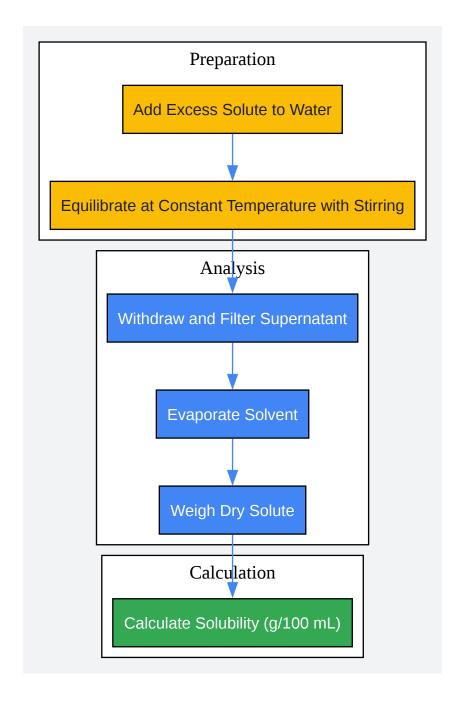
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Caption: The effect of temperature on aqueous solubility.

# **Experimental Workflow for Gravimetric Solubility Determination**

The logical flow of the gravimetric method for determining solubility follows a sequential process from preparation to calculation. This workflow ensures accuracy and reproducibility of the results.





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Caption: Workflow for gravimetric solubility determination.

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### References

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